

Preventing agglomeration of disodium sebacate particles in greases.

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Compound of Interest

Compound Name: Disodium sebacate

Cat. No.: B1670765

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Technical Support Center: Disodium Sebacate Dispersion in Greases

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in preventing the agglomeration of **disodium sebacate** (DSS) particles in grease formulations.

Troubleshooting Guide

This guide addresses common issues encountered during the incorporation of **disodium sebacate** into grease, focusing on preventing particle agglomeration.

| Problem | Potential Cause | Recommended Solution |
|---|---|---|
| Visible Agglomerates or Lumps in Final Grease Product | <p>1. Inadequate Dispersion During Manufacturing: Insufficient mechanical shearing to break down DSS particles.^[1]</p> <p>2. Improper Addition Temperature: Adding DSS at a temperature where it has low solubility or promotes rapid crystal growth.</p> <p>3. High Moisture Content: Presence of water can facilitate agglomeration of the salt particles.</p> | <p>1. Optimize Milling/Homogenization: Employ high-shear mixing, a colloid mill, or a homogenizer to ensure uniform dispersion of DSS particles. This breaks down solid particles and creates a stable gel structure.</p> <p>^[1] 2. Controlled Cooling Addition: Introduce DSS during the cool-down phase of the grease manufacturing process, ensuring the temperature is optimal for dispersion without causing shock cooling.</p> <p>3. Ensure Anhydrous Conditions: Use dry base oils and thickeners. If necessary, apply a vacuum during the heating phase to remove excess moisture.</p> |
| Poor Corrosion Inhibition Performance | <p>1. Particle Agglomeration: Clumped DSS particles have reduced surface area, leading to less effective corrosion protection.</p> <p>2. Incompatibility with Other Additives: Interactions with other additives may reduce the effectiveness of DSS.</p> | <p>1. Improve Dispersion: Follow the recommendations for optimizing milling and homogenization. Consider the use of a suitable dispersant.</p> <p>2. Formulation Compatibility Study: Conduct compatibility tests with all grease components. Some additives may compete for surface activity.</p> |
| Clogging of Filters and Dispensing Equipment | <p>1. Large Agglomerates: Presence of large DSS agglomerates or other solid</p> | <p>1. Particle Size Analysis: Use methods like ASTM D7718 for in-service grease sampling and</p> |

| | | |
|----------------------------------|--|--|
| | particles can block fine-mesh filters and narrow dispensing nozzles.[2] | subsequent particle size analysis to identify the extent of the issue.[2][3][4] 2. Implement Filtration during Manufacturing: Consider a final filtration step after homogenization to remove any remaining large particles. |
| Increased Noise in Bearing Tests | 1. Undispersed Particles: Even soft agglomerates of additives like DSS can cause an increase in bearing noise when they are over-rolled. | 1. Refine Manufacturing Process: Enhance the milling or homogenization step to reduce the size of DSS particles and ensure they are evenly distributed throughout the grease matrix.[1] |

Frequently Asked Questions (FAQs)

Q1: What is the primary cause of **disodium sebacate** agglomeration in grease?

A1: The primary cause of **disodium sebacate** (DSS) agglomeration is often insufficient dispersion during the manufacturing process.[1] DSS is a solid powder that needs to be evenly distributed throughout the grease's base oil and thickener matrix. Without adequate mechanical shearing (e.g., milling or homogenization), the particles can stick together, forming larger clumps. Other contributing factors can include the presence of moisture, which can promote the clumping of salt particles, and improper addition temperature during manufacturing.

Q2: At what stage of grease manufacturing should **disodium sebacate** be added?

A2: **Disodium sebacate** should typically be added during the cool-down phase of the grease manufacturing process. Adding it at too high a temperature can lead to undesirable reactions or solubility issues, while adding it to a completely cooled and structured grease can make dispersion difficult. The exact temperature should be optimized for the specific grease formulation.

Q3: What manufacturing techniques can be used to improve the dispersion of **disodium sebacate**?

A3: High-shear mixing, colloid milling, and homogenization are effective techniques for improving the dispersion of solid additives like **disodium sebacate** in grease.^[1] These methods apply significant mechanical force to break down particle agglomerates and distribute them uniformly. Homogenization, in particular, can create a stable and uniform gel structure.^[1]

Q4: Are there any additives that can help prevent the agglomeration of **disodium sebacate**?

A4: Yes, the use of dispersants can help prevent particle agglomeration. Dispersants are surface-active agents that adsorb onto the surface of particles, creating a steric or electrostatic barrier that prevents them from sticking together. For a salt like **disodium sebacate** in a non-polar medium like grease, an oil-soluble dispersant with a polar head group would be most effective. Ashless dispersants, such as those based on polyisobutenyl succinic anhydride, are commonly used in lubricant formulations.^[5]

Q5: How can I test for the presence of **disodium sebacate** agglomerates in my grease?

A5: Several methods can be used to detect and quantify particles in grease:

- Visual Inspection: The simplest method is to visually inspect a thin film of the grease for any lumps or graininess.
- Microscopy: A small sample of the grease can be viewed under a microscope to observe the particle size and distribution.
- ASTM D7718: This standard practice provides a method for obtaining representative in-service grease samples for analysis.^{[2][4]}
- DIN 51813: This standard describes a method for the quantitative determination of solids in lubricating greases larger than 25 µm.^[6]
- Particle Counters: Automated particle counters can provide detailed information on the size and distribution of particles in a grease sample that has been diluted in a suitable solvent.^[7]

Experimental Protocols

Protocol 1: Evaluation of Dispersant Efficacy

Objective: To determine the effectiveness of different dispersants in preventing the agglomeration of **disodium sebacate** in a grease formulation.

Methodology:

- Grease Preparation: Prepare a base grease formulation without **disodium sebacate**.
- Sample Preparation: Divide the base grease into several batches. To each batch, add a different dispersant at a predetermined concentration (e.g., 0.5%, 1.0%, 1.5% by weight). Include a control batch with no dispersant.
- DSS Incorporation: While mixing, add a standard amount of **disodium sebacate** powder to each batch during the cool-down phase at a consistent temperature.
- Homogenization: Subject each batch to the same homogenization process (e.g., three passes through a colloid mill at a specific gap setting).
- Particle Size Analysis: After a set aging period (e.g., 24 hours), take a representative sample from each batch and analyze the particle size distribution using a particle counter after appropriate dilution.
- Performance Testing: Conduct corrosion inhibition tests (e.g., ASTM D1743) on each batch to ensure the dispersant does not negatively impact the performance of the **disodium sebacate**.

Protocol 2: Particle Size Analysis using Microscopic Method

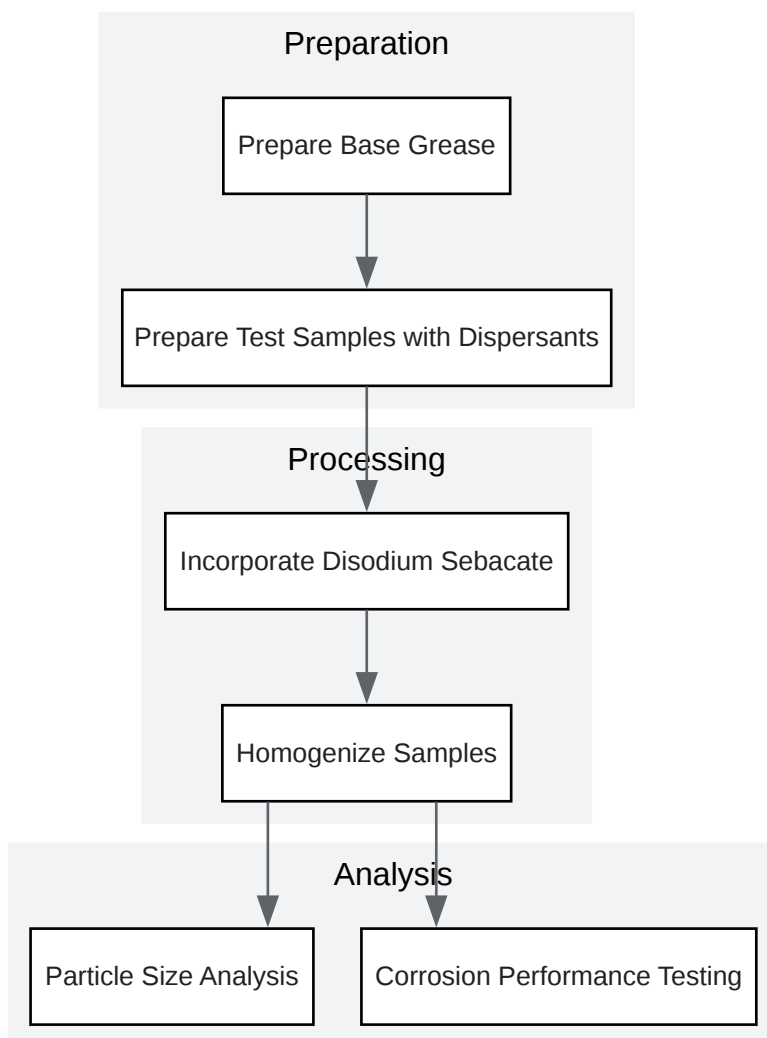
Objective: To visually assess the degree of agglomeration of **disodium sebacate** particles in a grease sample.

Methodology:

- Sample Preparation: Place a small, representative sample of the grease onto a clean microscope slide.

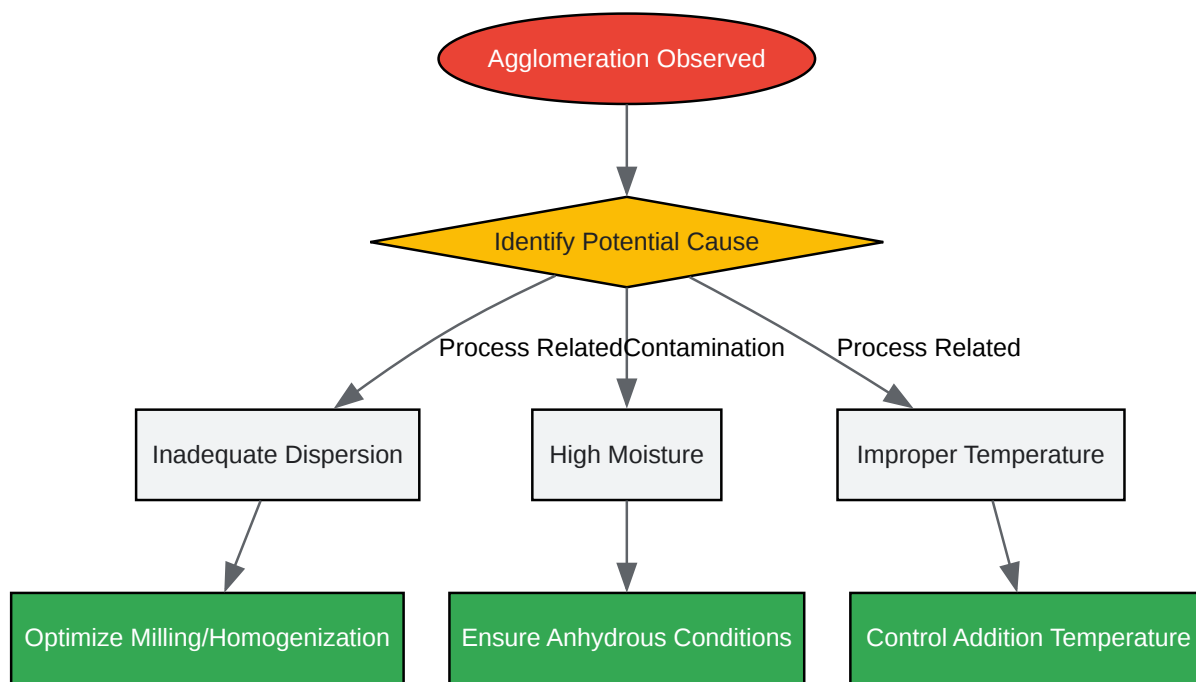
- **Thin Film Creation:** Gently press a coverslip over the grease sample to create a thin, uniform film.
- **Microscopic Examination:** Examine the slide under a light microscope at various magnifications (e.g., 100x, 400x).
- **Image Analysis:** Capture images of representative areas. Use image analysis software to measure the size of the largest agglomerates and estimate the overall particle size distribution.
- **Comparison:** Compare the images and data from different grease batches to assess the effectiveness of various formulation or processing changes.

Visualizations



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Caption: Experimental workflow for evaluating dispersant efficacy.



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